

Application Notes and Protocols for the Comprehensive Impurity Profiling of Etravirine

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Compound of Interest

Compound Name: 6-Desamino 6-Chloro Etravirine

CAS No.: 269055-76-7

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Introduction: The Criticality of Impurity Profiling in Etravirine

Etravirine (brand name Intelence) is a potent non-nucleoside reverse transcriptase inhibitor (NNRTI) pivotal in the combination therapy of HIV-1 infection, particularly in treatment-experienced patients.[1] As with any pharmaceutical active ingredient, the purity of etravirine is a critical quality attribute directly linked to its safety and efficacy. Impurities can arise from various stages of the manufacturing process, transportation, and storage, or as degradation products.[2][3] These impurities, even at trace levels, can potentially impact the drug's therapeutic window, introduce toxicity, or reduce its shelf life.

This comprehensive guide provides a detailed laboratory protocol for the impurity profiling of etravirine, designed for researchers, scientists, and drug development professionals. The methodologies outlined herein are grounded in established analytical principles and align with the stringent requirements of regulatory bodies such as the International Council for Harmonisation (ICH).[4]

Understanding the Landscape of Etravirine Impurities

A thorough impurity profiling strategy begins with an understanding of the potential impurities that can be present in the etravirine drug substance and drug product. These are broadly categorized as:

- **Organic Impurities:** These can be process-related (e.g., starting materials, by-products, intermediates) or degradation products formed due to exposure to stress factors like acid, base, light, heat, and oxidation.^[3]
- **Inorganic Impurities:** These are often reagents, ligands, or catalysts used during the synthesis.
- **Residual Solvents:** These are organic volatile chemicals used during the manufacturing process.

This protocol will primarily focus on the identification and quantification of organic impurities, which are of primary concern for etravirine.

Core Protocol: High-Performance Liquid Chromatography (HPLC) for Etravirine and Its Impurities

The cornerstone of etravirine impurity profiling is a stability-indicating High-Performance Liquid Chromatography (HPLC) method. This technique offers the requisite specificity, sensitivity, and resolution to separate etravirine from its potential impurities. The following protocol is a robust method adapted from pharmacopeial monographs and peer-reviewed literature.^{[2][5][6]}

Instrumentation and Reagents

- **HPLC System:** A gradient-capable HPLC system equipped with a UV or Photodiode Array (PDA) detector. A Shimadzu HPLC with a PDA detector or equivalent is suitable.^{[2][5]}
- **Column:** A reversed-phase column is essential for the separation. An Xselect HSS T3 (150 x 4.6 mm, 3.5 μ m) column has been shown to provide excellent resolution.^{[2][5]}

- Reagents:
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Ammonium formate
 - Formic acid
 - Perchloric acid
 - Water (HPLC grade or Milli-Q)
- Reference Standards: USP Etravirine RS, and any known impurity reference standards.

Chromatographic Conditions

The following table summarizes the recommended chromatographic conditions for the analysis of etravirine and its impurities.

Parameter	Condition	Rationale
Column	Xselect HSS T3 (150 x 4.6 mm, 3.5 µm)	This column chemistry provides a good balance of retention and selectivity for the separation of etravirine and its related substances. [2] [5]
Mobile Phase A	10 mM Ammonium formate in water	Provides good buffering capacity and is compatible with mass spectrometry if LC-MS is used for identification. [6]
Mobile Phase B	Acetonitrile	A common organic modifier in reversed-phase chromatography, providing good elution strength for etravirine and its impurities. [2] [5] [6]
Gradient Program	Time (min)	% Mobile Phase B
0	30	
10	30	
22	95	
35	95	
35.5	30	
42	30	
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a balance between analysis time and resolution. [2] [5]
Column Temperature	35 °C	Helps to ensure reproducible retention times and peak shapes. [6]

Detector Wavelength	310 nm	Etravirine and its chromophoric impurities exhibit significant absorbance at this wavelength, allowing for sensitive detection.[2][5]
Injection Volume	10 µL	A typical injection volume for analytical HPLC.[2][5]

Preparation of Solutions

- Diluent: A mixture of Acetonitrile and Mobile Phase A (e.g., 10:9 v/v) is a suitable diluent.[6]
- Standard Stock Solution (Etravirine): Accurately weigh about 25 mg of USP Etravirine RS into a 25 mL volumetric flask. Add approximately 15 mL of diluent and sonicate to dissolve. Allow the solution to cool to room temperature and dilute to volume with the diluent.[7]
- Standard Solution: Further dilute the Standard Stock Solution with the diluent to a final concentration of approximately 0.1 mg/mL.
- Sample Preparation (Drug Substance): Prepare the sample solution in the same manner as the Standard Solution, using the etravirine drug substance.
- Sample Preparation (Drug Product - Tablets):
 - Weigh and finely powder not fewer than 20 tablets.
 - Accurately weigh a portion of the powder equivalent to about 100 mg of etravirine and transfer it to a 100 mL volumetric flask.
 - Add about 70 mL of diluent and sonicate for 30 minutes with intermittent shaking to ensure complete dissolution of the drug.
 - Allow the solution to cool to room temperature and dilute to volume with the diluent.
 - Filter a portion of the solution through a 0.45 µm nylon or PVDF syringe filter, discarding the first few milliliters of the filtrate.

- The filtered solution is the sample solution.

System Suitability

Before commencing sample analysis, the performance of the chromatographic system must be verified. The USP monograph for etravirine specifies system suitability requirements.[6]

Parameter	Acceptance Criteria
Tailing Factor (for Etravirine peak)	Not more than 1.5
Relative Standard Deviation (RSD) of replicate injections	Not more than 2.0% for the etravirine peak area
Resolution	As per the specific monograph, if a system suitability mixture is used.

Analysis and Calculation

Inject the blank (diluent), standard solution, and sample solution into the chromatograph. The percentage of each impurity in the sample is calculated using the following formula:

Where:

- Area_impurity: The peak area of the individual impurity in the sample chromatogram.
- Area_standard: The peak area of etravirine in the standard chromatogram.
- Concentration_standard: The concentration of etravirine in the standard solution.
- Concentration_sample: The concentration of etravirine in the sample solution.
- RRF (Relative Response Factor): The RRF of each impurity relative to etravirine. If the RRF is unknown, it is assumed to be 1.0.

Forced Degradation Studies: Unveiling Potential Degradants

Forced degradation studies are essential to establish the stability-indicating nature of the analytical method and to identify potential degradation products that may form under various stress conditions.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol for Forced Degradation of Etravirine

- Acid Hydrolysis: Dissolve etravirine in a suitable solvent and add 0.1 N HCl. Reflux the solution for a specified period (e.g., 2-8 hours) and then neutralize with 0.1 N NaOH.[\[3\]](#)
- Base Hydrolysis: Dissolve etravirine in a suitable solvent and add 0.1 N NaOH. Reflux the solution for a specified period and then neutralize with 0.1 N HCl.
- Oxidative Degradation: Treat a solution of etravirine with 3% hydrogen peroxide at room temperature for a specified period.
- Thermal Degradation: Expose the solid drug substance to dry heat (e.g., 105°C) for a specified period.
- Photolytic Degradation: Expose a solution of etravirine to UV light (e.g., 254 nm) and/or visible light for a specified duration.

After each stress condition, the samples are diluted appropriately and analyzed using the developed HPLC method. The chromatograms are then compared to that of an unstressed sample to identify and quantify the degradation products.

Method Validation: Ensuring Trustworthiness and Reliability

The analytical method for impurity profiling must be validated according to ICH Q2(R1) guidelines to ensure its reliability, accuracy, and precision.[\[11\]](#)[\[12\]](#)

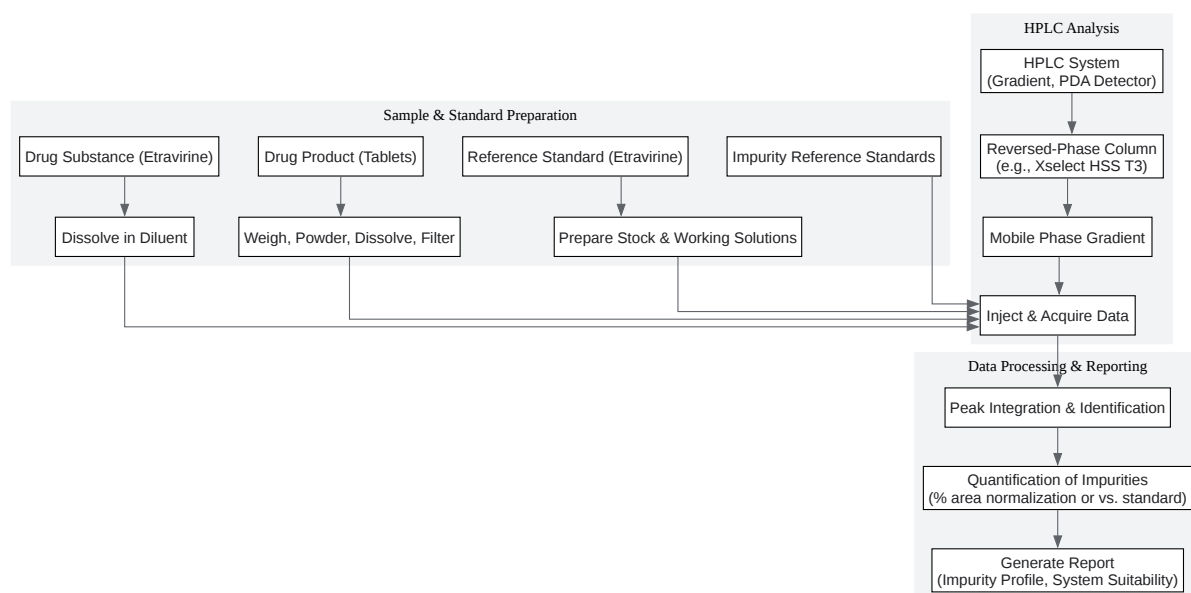
Key Validation Parameters

- Specificity: The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradants, and matrix components. This is demonstrated through forced degradation studies.

- **Linearity:** The ability of the method to obtain test results that are directly proportional to the concentration of the analyte. This is typically assessed over a range of concentrations (e.g., from the reporting threshold to 120% of the specification limit for each impurity).
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This is often determined by spiking the sample with known amounts of impurities at different concentration levels.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst variability).
- **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** The lowest concentration of an impurity that can be detected and quantified with acceptable precision and accuracy, respectively.
- **Robustness:** The capacity of the method to remain unaffected by small, but deliberate variations in method parameters (e.g., pH of the mobile phase, column temperature, flow rate).

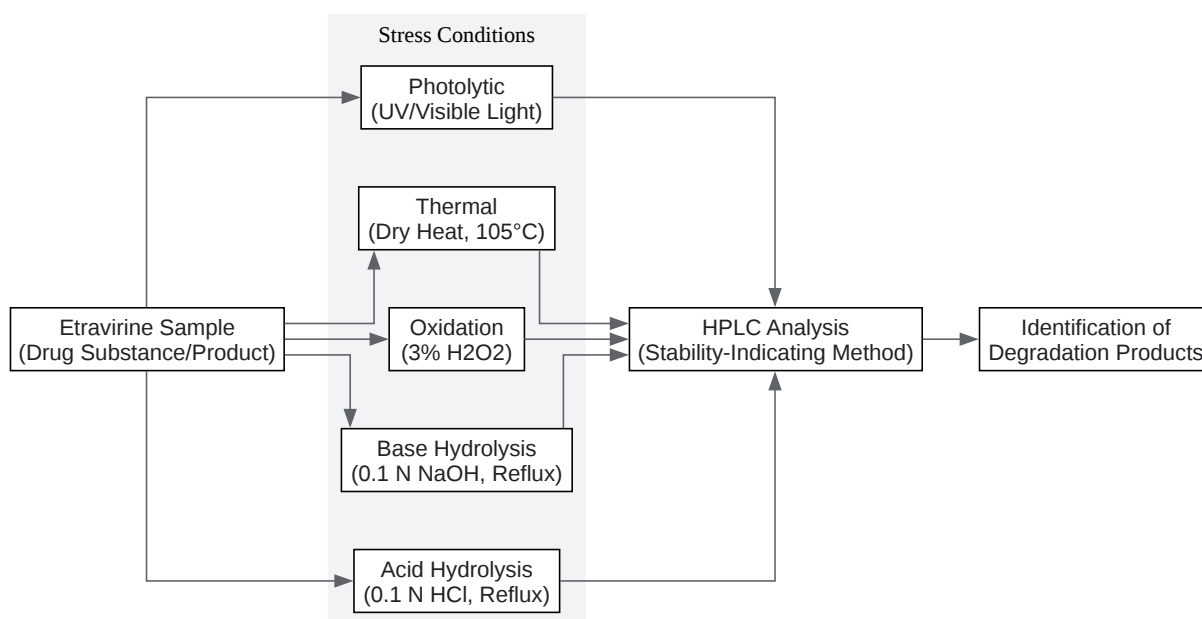
Visualization of the Experimental Workflow

The following diagrams illustrate the key workflows in the etravirine impurity profiling process.



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Caption: Overall workflow for HPLC-based impurity profiling of etravirine.



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Caption: Workflow for forced degradation studies of etravirine.

Conclusion

A robust and well-validated impurity profiling protocol is indispensable for ensuring the quality, safety, and efficacy of etravirine. The HPLC method detailed in this application note provides a reliable framework for the separation and quantification of known and unknown impurities. By integrating forced degradation studies and adhering to rigorous validation principles, researchers and drug developers can confidently characterize the impurity profile of etravirine, thereby meeting regulatory expectations and safeguarding public health.

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